

ASP-8731 Technical Support Center: Solubility and Cell Culture Preparation

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Compound of Interest

Compound Name:	ASP-8731
Cat. No.:	B15602368

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This technical support guide provides researchers, scientists, and drug development professionals with essential information on the solubility and preparation of **ASP-8731** for cell culture experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **ASP-8731**?

A1: The recommended solvent for dissolving **ASP-8731** is Dimethyl Sulfoxide (DMSO).^[1] It is soluble in DMSO at a concentration of 100 mg/mL (252.90 mM).^[1] For optimal results, it is recommended to use newly opened, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.^[1] Ultrasonic treatment may be necessary to fully dissolve the compound.^[1]

Q2: How should I prepare a stock solution of **ASP-8731**?

A2: To prepare a stock solution, dissolve **ASP-8731** powder in high-quality, anhydrous DMSO to achieve a desired concentration, for example, 10 mM or 50 mg/mL. Ensure the powder is completely dissolved, using sonication if necessary.^[1]

Q3: How should I store the **ASP-8731** powder and stock solutions?

A3: Proper storage is crucial for maintaining the stability of **ASP-8731**.

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.^{[1][2]}

- In Solvent (DMSO): Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.^[1] It is recommended to use the solution within these timeframes to ensure its activity.
[\[1\]](#)

Q4: I'm observing precipitation when I dilute my **ASP-8731** DMSO stock solution into my aqueous cell culture medium. What should I do?

A4: Precipitation upon dilution into aqueous media is a common issue with hydrophobic compounds dissolved in DMSO. Here are some troubleshooting steps:

- Final DMSO Concentration: Ensure the final concentration of DMSO in your cell culture medium is low, typically $\leq 0.1\%$, to minimize solvent toxicity and precipitation.
- Serial Dilutions: Instead of a single large dilution, perform serial dilutions of your high-concentration DMSO stock into your cell culture medium.
- Pre-warming Medium: Gently pre-warm your cell culture medium to 37°C before adding the **ASP-8731** stock solution.
- Vortexing During Dilution: Add the DMSO stock solution dropwise to the culture medium while gently vortexing or swirling to ensure rapid and uniform mixing.
- Test Lower Concentrations: If precipitation persists, try using a lower final concentration of **ASP-8731** in your experiment.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	395.41 g/mol	[1]
Formula	C ₂₀ H ₂₁ N ₅ O ₄	[1]
Appearance	Solid, Off-white to light yellow	[1]
Solubility in DMSO	100 mg/mL (252.90 mM)	[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month	[1]

Experimental Protocols

Preparation of **ASP-8731** Stock Solution (10 mM)

Materials:

- **ASP-8731** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortexer
- Sonicator (optional)

Method:

- Calculate the mass of **ASP-8731** required to make a 10 mM stock solution. For 1 mL of a 10 mM solution, you will need 3.954 mg of **ASP-8731** (Mass = 10 mmol/L * 1 mL * 395.41 g/mol).
- Weigh the calculated amount of **ASP-8731** powder and place it in a sterile microcentrifuge tube.

- Add the corresponding volume of anhydrous DMSO to the tube.
- Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use a sonicator to aid dissolution.[\[1\]](#)
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[1\]](#)

Preparation of Working Solution for Cell Culture

Materials:

- 10 mM **ASP-8731** stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile tubes

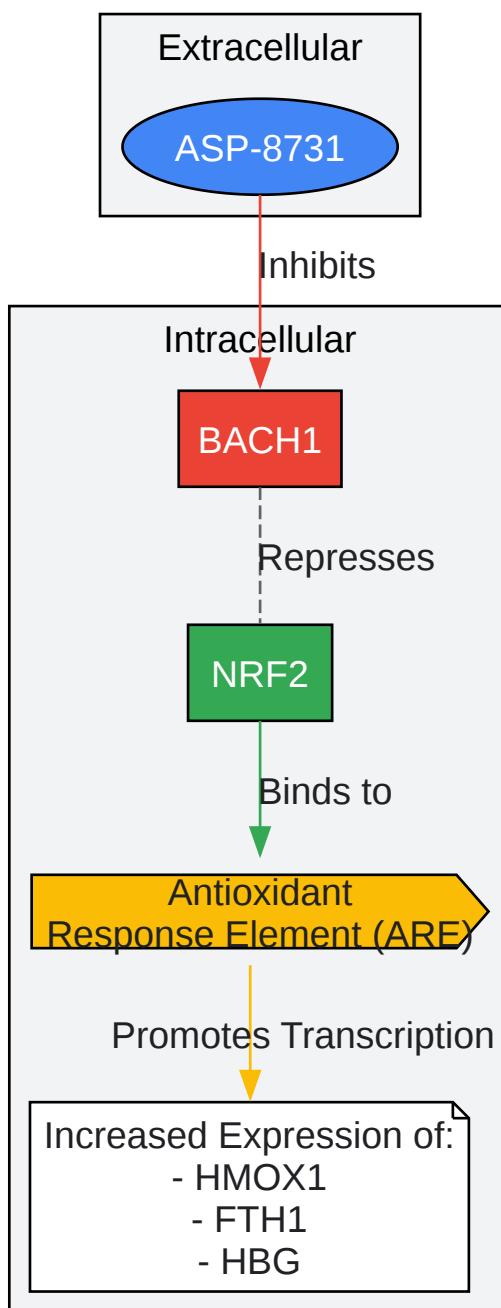
Method:

- Thaw an aliquot of the 10 mM **ASP-8731** stock solution at room temperature.
- Determine the final concentration of **ASP-8731** needed for your experiment. Published studies have used concentrations ranging from 0.1 μ M to 50 μ M.[\[3\]](#)[\[4\]](#)
- Calculate the volume of the stock solution required to achieve the desired final concentration in your cell culture medium. For example, to make 10 mL of medium with a final concentration of 10 μ M, you would add 10 μ L of the 10 mM stock solution (Final Volume * Final Concentration = Stock Volume * Stock Concentration).
- Gently pre-warm your complete cell culture medium to 37°C.
- While gently swirling the medium, add the calculated volume of the **ASP-8731** stock solution dropwise. This helps to prevent localized high concentrations that can lead to precipitation.

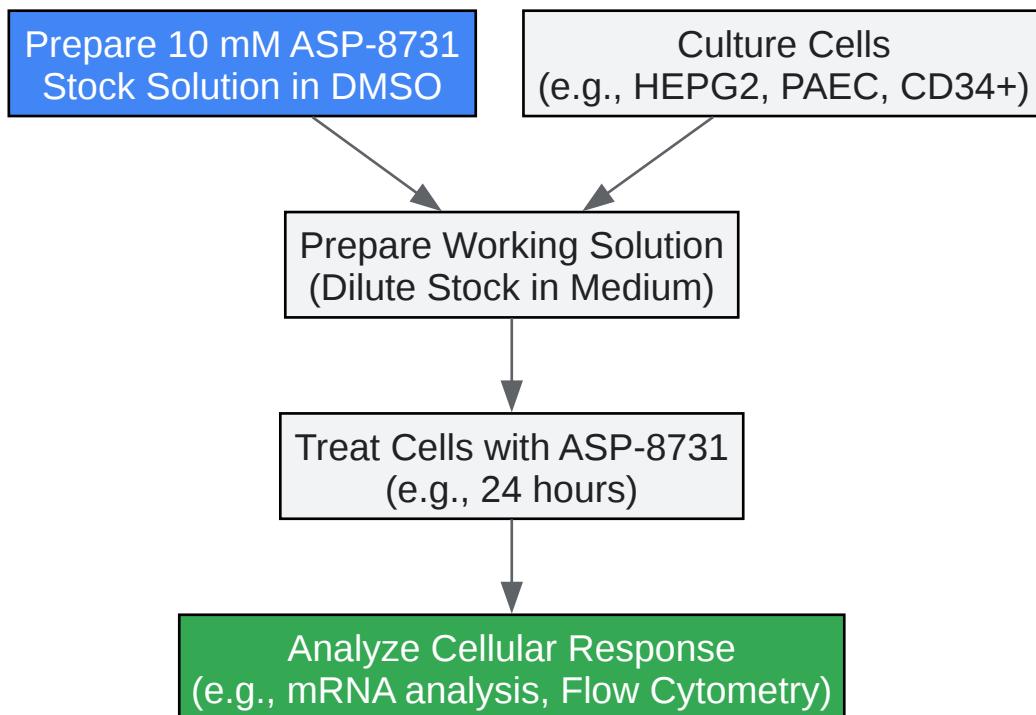
- Ensure the final DMSO concentration in the culture medium is below 0.1% to avoid solvent-induced cytotoxicity.
- Use the freshly prepared medium containing **ASP-8731** for your cell-based assays.

Signaling Pathway and Experimental Workflow

ASP-8731 is a selective inhibitor of BACH1, a transcriptional repressor.[\[1\]](#)[\[2\]](#) Inhibition of BACH1 leads to the activation of the NRF2-mediated antioxidant response pathway.[\[3\]](#)[\[4\]](#)[\[5\]](#)

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Caption: **ASP-8731** inhibits BACH1, leading to NRF2 activation and target gene expression.



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Caption: General experimental workflow for using **ASP-8731** in cell culture.

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